

Filaminast handling procedures

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Compound Focus: Filaminast

CAS No.: 141184-34-1

Cat. No.: S527990

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Filaminast Application Notes

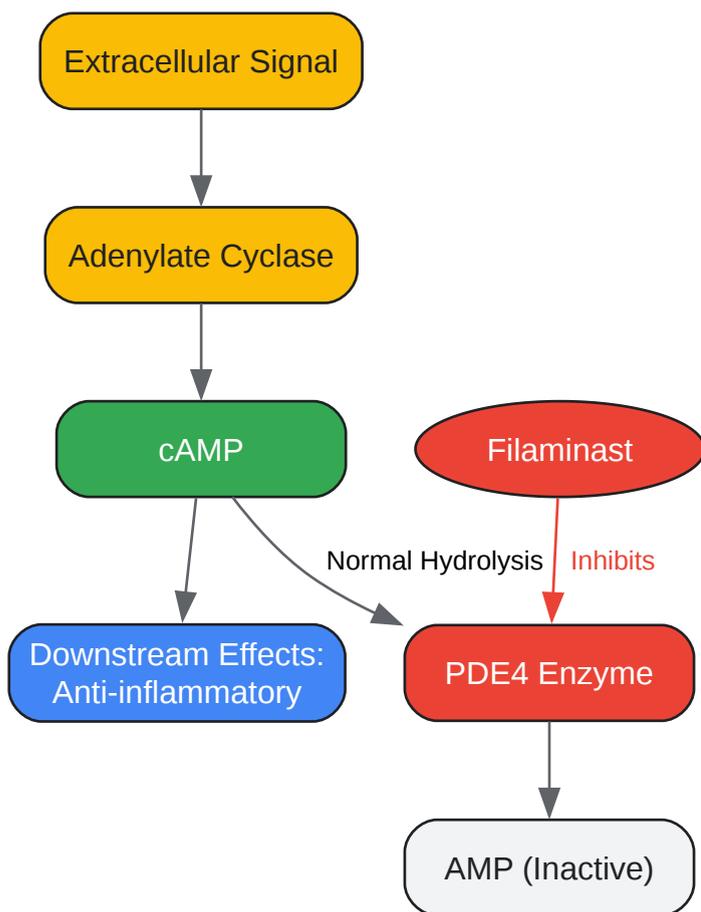
Overview **Filaminast** is an experimental small molecule analog of a Phosphodiesterase 4 (PDE4) inhibitor, investigated for potential use in conditions like asthma and chronic obstructive pulmonary disease (COPD) [1] [2]. Its development status is classified as experimental, and it is not currently approved for human use in the United States or other regions [1].

Physicochemical Properties The table below summarizes the key chemical and physical properties of **Filaminast** [1] [2].

Property	Value
Molecular Formula	C ₁₅ H ₂₀ N ₂ O ₄ [1] [2]
Average Molecular Weight	292.33 g/mol [1] [2]
CAS Number	141184-34-1 [1] [2]
Solubility in DMSO	32.5 mg/mL (111.18 mM) [2]
SMILES String	O(C1=C(OC)C=CC\ C(=N\ OC(N)=O)\ C)=C1)C2CCCC2 [2]

Mechanism of Action **Filaminast** acts as a phosphodiesterase 4 inhibitor (PDE4 inhibitor) [1]. It specifically targets the PDE4B enzyme [1]. PDE4 is responsible for hydrolyzing and breaking down cyclic adenosine monophosphate (cAMP), a crucial secondary messenger in cells [3]. By inhibiting PDE4, **Filaminast** increases intracellular cAMP levels, leading to downstream effects such as reduced production of pro-inflammatory cytokines (e.g., TNF- α , IL-6) [3]. This mechanism is relevant for modulating inflammatory responses in diseases like asthma and COPD [3].

The following diagram illustrates this core signaling pathway and the point of inhibition by **Filaminast**.



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*PDE4 Inhibition by **Filaminast***

Handling and Storage

- **Storage Conditions:** **Filaminast** should be stored as a powder at -20°C for long-term stability (e.g., three years). Solutions prepared in DMSO can be stored at -80°C for approximately one year. Shipping is typically performed with blue ice or at ambient temperature [2].

- **Solubilization and Preparation:** **Filaminast** is soluble in DMSO. Sonication is recommended to achieve a homogeneous solution [2]. The table below provides a preparation guide for stock solutions in DMSO [2].

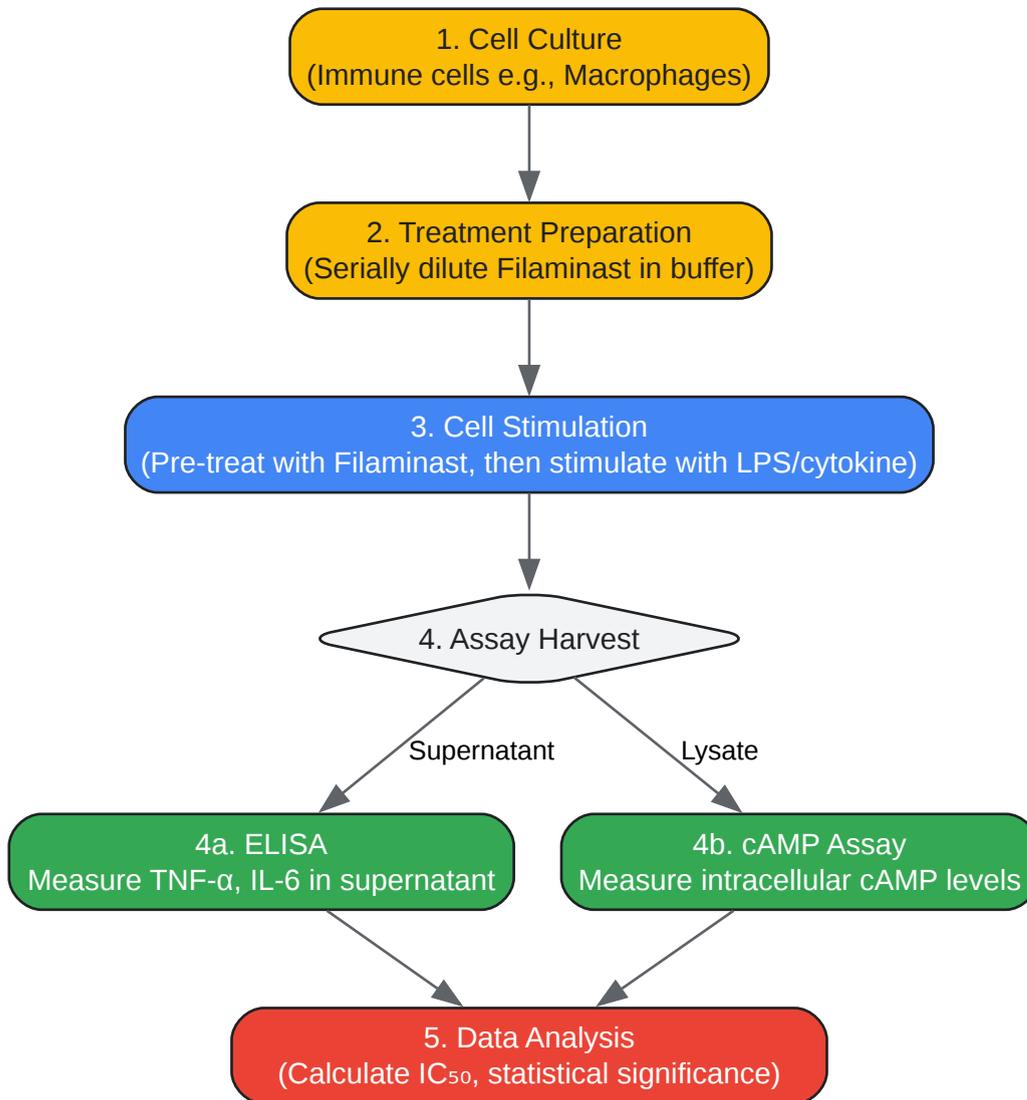
Desired Concentration	Amount of Filaminast to Add per 1 mL Solvent
1 mM	0.3421 mg
5 mM	1.7104 mg
10 mM	3.4208 mg
20 mM	6.8416 mg

Safety and Disposal

- **No specific safety data or toxicity information** for **Filaminast** was found in the available search results [1]. As with any experimental chemical, it must be treated with caution.
- **Standard Laboratory Practice:** It is imperative to use appropriate personal protective equipment (PPE) including a lab coat, gloves, and safety goggles. All handling should be conducted in a well-ventilated area, preferably within a fume hood.
- **Disposal:** Dispose of **Filaminast** and its solutions in accordance with institutional regulations for hazardous chemical waste.

Proposed Experimental Workflow

Given the absence of explicit protocols in the search results, the following workflow is a logical, generalized proposal for *in vitro* activity assessment based on **Filaminast**'s known mechanism.



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In Vitro Assessment Workflow

Detailed Methodologies

- **Treatment Preparation:** Prepare a 10 mM stock solution of **Filaminast** in DMSO. Perform serial dilutions in cell culture medium to create a working concentration range (e.g., 1 nM to 100 μM). Include a vehicle control with the same final concentration of DMSO (e.g., 0.1% v/v).
- **Cell Stimulation:** Plate appropriate cells (e.g., human monocyte-derived macrophages or a relevant cell line like THP-1) in culture plates. Pre-incubate cells with the **Filaminast** dilutions or vehicle control for a set time (e.g., 1 hour). Subsequently, stimulate the cells with a pro-inflammatory agent like Lipopolysaccharide (LPS) to induce cytokine production.
- **Assay and Analysis:**

- **cAMP Assay:** After a short incubation post-stimulation (e.g., 30 minutes), lyse cells and measure intracellular cAMP levels using a commercial cAMP ELISA or HTRF kit.
- **Cytokine ELISA:** After a longer incubation (e.g., 6-24 hours), collect cell culture supernatant. Measure the concentration of cytokines like TNF- α and IL-6 using specific ELISA kits, following the manufacturer's instructions.
- Analyze data using non-linear regression to determine the half-maximal inhibitory concentration (IC₅₀) for cAMP elevation and cytokine suppression.

Critical Notes for Researchers

- **Information Gap:** The lack of publicly available, detailed handling procedures and validated protocols is a significant limitation. The information presented here is foundational.
- **In Vitro to In Vivo Translation:** The solubility and stability profile in physiological buffers (PBS, saline) is not well-documented. For *in vivo* studies, extensive formulation development is necessary. One proposed formula involves dissolving the drug in DMSO, then diluting with PEG300 and Tween 80, followed by saline, but this requires rigorous validation [2].
- **Primacy of Experimental Validation: Researchers must empirically determine optimal conditions** for their specific experimental systems, including cytotoxicity profiles, stability in assay buffers, and appropriate concentration ranges.

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References

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